

Comprehensive Safety and Disposal Guide for S-22153

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Compound of Interest

Compound Name: S-22153

Cat. No.: B1680385

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This document provides essential safety, handling, and disposal protocols for **S-22153**, a potent and selective melatonin receptor antagonist. Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental stewardship.

Chemical Identification and Properties

S-22153 (CAS No. 180304-07-8) is a research chemical identified as a melatonin receptor antagonist. The toxicological, physical, and chemical properties of this compound have not been fully investigated. Therefore, it should be handled with the utmost care, assuming it is potentially hazardous.

Property	Data
Chemical Name	N-[2-(5-ethyl-1-benzothiophen-3-yl)ethyl]acetamide
CAS Number	180304-07-8
Molecular Formula	C ₁₄ H ₁₇ NOS
Molecular Weight	247.36 g/mol
Appearance	Solid
Storage	Store at -20°C for long-term storage.

Health Hazard Information

As the toxicological properties of **S-22153** are not fully known, it is imperative to minimize exposure. The following are general precautionary measures:

- Potential Routes of Exposure: Inhalation, ingestion, skin contact, and eye contact.
- Symptoms of Exposure: Unknown. Assume that exposure may cause irritation to the skin, eyes, and respiratory tract. In case of any adverse symptoms after handling, seek immediate medical attention.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **S-22153** to prevent exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: A laboratory coat is required. Ensure that skin is not exposed.
- Respiratory Protection: If working with the solid form where dust may be generated, or if aerosolization is possible, a NIOSH-approved respirator is recommended.

Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring safety.

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.

- Storage:
 - Store in a tightly sealed container.
 - Keep in a cool, dry, and well-ventilated place.
 - Long-term storage is recommended at -20°C.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wear appropriate PPE. For a solid spill, gently cover with an absorbent material to avoid dust generation. For a solution, absorb with an inert material (e.g., vermiculite, sand).
- Collection: Carefully collect the absorbed material into a sealed container for disposal.
- Decontamination: Clean the spill area with a suitable decontaminating agent, followed by a thorough wash with soap and water.
- Disposal: Dispose of the contaminated materials as hazardous waste according to institutional and local regulations.

S-22153 Disposal Procedures

Proper disposal of **S-22153** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Identification: All waste containing **S-22153**, including unused product, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), must be classified as hazardous chemical waste.

- Waste Segregation: Do not mix **S-22153** waste with other waste streams unless specifically instructed by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
 - Collect all **S-22153** waste in a designated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled with "Hazardous Waste" and the full chemical name "**S-22153**".
- Storage of Waste: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **S-22153** down the drain or in regular trash.
- Documentation: Maintain accurate records of the amount of **S-22153** disposed of, as required by your institution and local regulations.

Experimental Protocol: Investigating Melatonin Receptor Antagonism

The following is a generalized in-vitro protocol to assess the antagonist activity of **S-22153** at melatonin receptors (MT1 and MT2).

Objective: To determine the inhibitory concentration (IC_{50}) of **S-22153** on melatonin-induced signaling in a cell-based assay.

Materials:

- Cells expressing human MT1 or MT2 receptors (e.g., HEK293 or CHO cells).
- Cell culture medium and supplements.
- Melatonin.

- **S-22153**.
- Assay buffer.
- cAMP assay kit (as melatonin receptor activation typically leads to a decrease in intracellular cAMP).

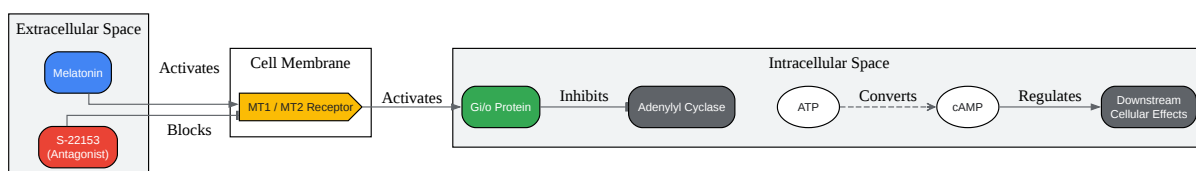
Methodology:

- Cell Culture: Culture the MT1 or MT2 expressing cells according to standard protocols.
- Cell Plating: Seed the cells into a multi-well plate at a predetermined density and allow them to attach overnight.
- Compound Preparation:
 - Prepare a stock solution of **S-22153** in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of **S-22153** in assay buffer to create a range of concentrations.
 - Prepare a solution of melatonin at a concentration that elicits a sub-maximal response (e.g., EC₈₀).
- Assay Procedure:
 - Wash the cells with assay buffer.
 - Add the different concentrations of **S-22153** to the wells and incubate for a specified period (e.g., 15-30 minutes) to allow the antagonist to bind to the receptors.
 - Add the melatonin solution to the wells (except for the negative control).
 - Incubate for a further period to allow for receptor activation and subsequent change in intracellular cAMP levels.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels using a commercially available cAMP assay kit, following the manufacturer's instructions.

- Data Analysis:
 - Plot the cAMP concentration against the logarithm of the **S-22153** concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value of **S-22153**.

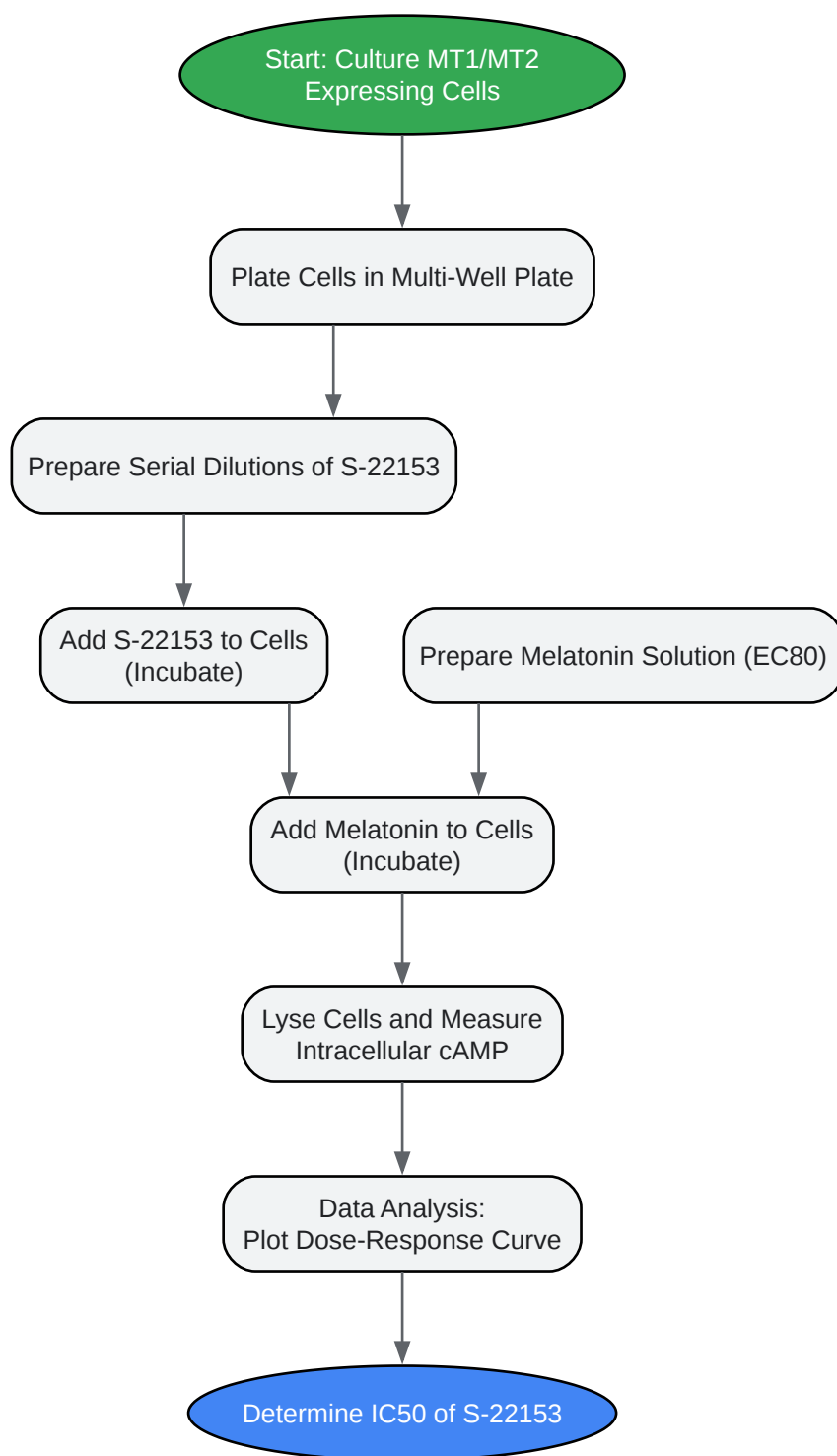
Signaling Pathway and Experimental Workflow

S-22153 acts as an antagonist at the MT1 and MT2 melatonin receptors. These are G-protein coupled receptors (GPCRs) that, upon activation by melatonin, typically inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP).



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Caption: Melatonin receptor signaling pathway and the antagonistic action of **S-22153**.



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Caption: Workflow for determining the in-vitro antagonist activity of **S-22153**.

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